

Chemical structure of Zadavotide guraxetan

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Compound of Interest

Compound Name: *Zadavotide guraxetan*

CAS No.: 2192281-54-0

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An In-depth Technical Guide on the Core Chemical Structure of **Zadavotide Guraxetan**

Introduction

Zadavotide guraxetan is the targeting and chelating component of the radiopharmaceutical Lutetium (^{177}Lu) **zadavotide guraxetan**, also known as [^{177}Lu]Lu-PSMA-I&T.[1] This compound is a cornerstone of a targeted cancer therapy approach known as radioligand therapy.[2] It is primarily under investigation for treating advanced prostate cancer, including metastatic castration-resistant prostate cancer (mCRPC).[1][3] The fundamental principle of this therapy involves a targeting molecule that selectively binds to cancer cells, coupled with a radioactive isotope that delivers a cytotoxic dose of radiation directly to the tumor site.[2] In this conjugate, **zadavotide guraxetan** acts as the vehicle, targeting the Prostate-Specific Membrane Antigen (PSMA), a protein significantly overexpressed on the surface of most prostate cancer cells.[1][4]

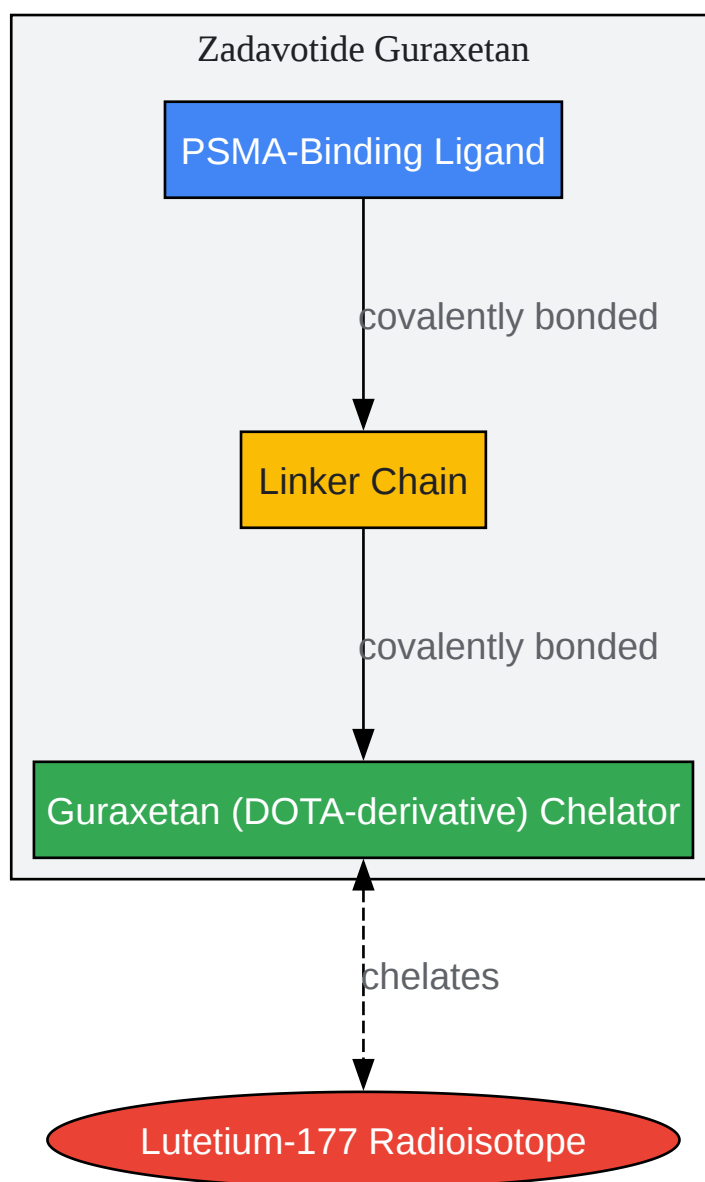
Core Chemical Structure

The chemical architecture of **zadavotide guraxetan** is complex, designed for specific biological targeting and stable chelation of a radioisotope. It is a conjugate molecule comprising three essential functional domains: a PSMA-binding ligand, a linker molecule, and a chelator. When

complexed with Lutetium-177, it forms the active radiopharmaceutical agent, Lutetium (177Lu) **zadavotide guraxetan**.^[4]

Structural Components

- **PSMA-Targeting Ligand:** This portion of the molecule is responsible for its specificity. It is designed to bind with high affinity to the extracellular domain of the Prostate-Specific Membrane Antigen (PSMA), ensuring that the radiopharmaceutical accumulates at the site of the tumor.^[4]
- **Linker:** A chemical linker connects the PSMA-binding moiety to the chelator. Its design is critical for maintaining the biological activity of the targeting ligand and the stability of the chelated radioisotope.
- **Chelator (Guraxetan):** This component is a derivative of DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid). It forms a highly stable cage-like complex with the Lutetium-177 radioisotope, preventing its release into systemic circulation where it could cause off-target toxicity.



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Caption: Logical relationship of the core components of Lutetium (^{177}Lu) **zadavotide guraxetan**.

Detailed Chemical Information

The systematic chemical name and molecular formula underscore the compound's complexity. PubChem provides a comprehensive set of identifiers for both the parent molecule and its Lutetium-177 conjugate.^{[4][5]}

Property[4][6][7]	Value
IUPAC Name	(2S)-2-[[[(1S)-1-carboxy-5-[[8-[[[(5R)-5-carboxy-5-[[[(2R)-2-[[[(2R)-2-[[[(4R)-4-carboxy-4-[4,7,10-tris(carboxymethyl)-1,4,7,10-tetrazacyclododec-1-yl]butanoyl]amino]-3-(4-hydroxy-3-iodophenyl)propanoyl]amino]-3-phenylpropanoyl]amino]pentyl]amino]-8-oxooctanoyl]amino]pentyl]carbamoylamino]pentanedioic acid
Molecular Formula (Zadavotide guraxetan)	C63H92IN11O23
Molecular Formula (Lutetium Lu-177 Zadavotide Guraxetan)	C63H89ILuN11O23
Molecular Weight (Lutetium-177 Conjugate)	1672.3 g/mol
Monoisotopic Mass (Parent Compound)	1497.5413 Da
SMILES (Parent Compound)	<chem>C1CN(CCN(CCN(CCN1CC(=O)O)CC(=O)O)--INVALID-LINK--O)I)C(=O)N--INVALID-LINK--C(=O)N--INVALID-LINK--CCCCCCC(=O)NCCCC--INVALID-LINK--O)NC(=O)N--INVALID-LINK--O)C(=O)O)C(=O)O">C@HC(=O)O)CC(=O)O</chem>

Mechanism of Action

The therapeutic effect of Lutetium (177Lu) **zadavotide guraxetan** is based on a targeted delivery of radiation.[1]

- **Target Binding:** Following intravenous administration, the compound circulates in the bloodstream.[1] The PSMA-targeting moiety of the molecule recognizes and binds to PSMA, which is highly expressed on prostate cancer cells.[4]
- **Radiation Delivery:** Once bound to the cancer cell, the Lutetium-177 radioisotope undergoes beta decay. This decay releases beta particles (high-energy electrons) that travel a short distance (a few millimeters) in tissue.[4]

- Cytotoxicity: The emitted beta particles deposit their energy in the immediate vicinity of the cancer cell, causing DNA double-strand breaks and inducing apoptosis (programmed cell death).[4] This localized delivery of radiation aims to maximize damage to tumor cells while minimizing exposure to surrounding healthy tissues.[1]



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Caption: Mechanism of action for Lutetium (^{177}Lu) **zadavotide guraxetan** at the cellular level.

Quantitative Data Summary

Preclinical and clinical studies provide quantitative data on the behavior and efficacy of this class of radiopharmaceuticals.

Preclinical Biodistribution

Biodistribution studies in animal models are crucial for determining the uptake and retention of the radiopharmaceutical in tumors versus healthy organs. The data below compares a novel agent to ^{177}Lu Lu-PSMA-I&T, highlighting the high tumor uptake characteristic of this therapeutic approach.

Radiopharmaceutical	Tissue	Uptake (Relative)	Time Point	Reference
¹⁷⁷ Lu-rhPSMA-10.1	Tumor (22Rv1 xenograft)	2.3-fold higher than ¹⁷⁷ Lu-PSMA-I&T	15 h	[8]
¹⁷⁷ Lu-rhPSMA-10.1	Kidney	6.4-fold lower than ¹⁷⁷ Lu-PSMA-I&T	15 h	[8]

Preclinical Efficacy in Mouse Models

Therapeutic efficacy studies demonstrate the anti-tumor effect of treatment. Combination therapies have shown significant improvements in tumor control and survival compared to monotherapies.

Treatment Group	Metric	Improvement	Reference
EBRT + PSMA-RLT	Tumor Doubling Time	1.7-fold longer (vs. RLT alone)	[9]
EBRT + PSMA-RLT	Tumor Doubling Time	2.7-fold longer (vs. EBRT alone)	[9]
EBRT + PSMA-RLT	Median Survival	24% longer (vs. RLT alone)	[9]
EBRT + PSMA-RLT	Median Survival	60% longer (vs. EBRT alone)	[9]

(EBRT = External Beam Radiotherapy;
RLT = Radioligand Therapy)

Key Experimental Protocols

Radiolabeling Protocol

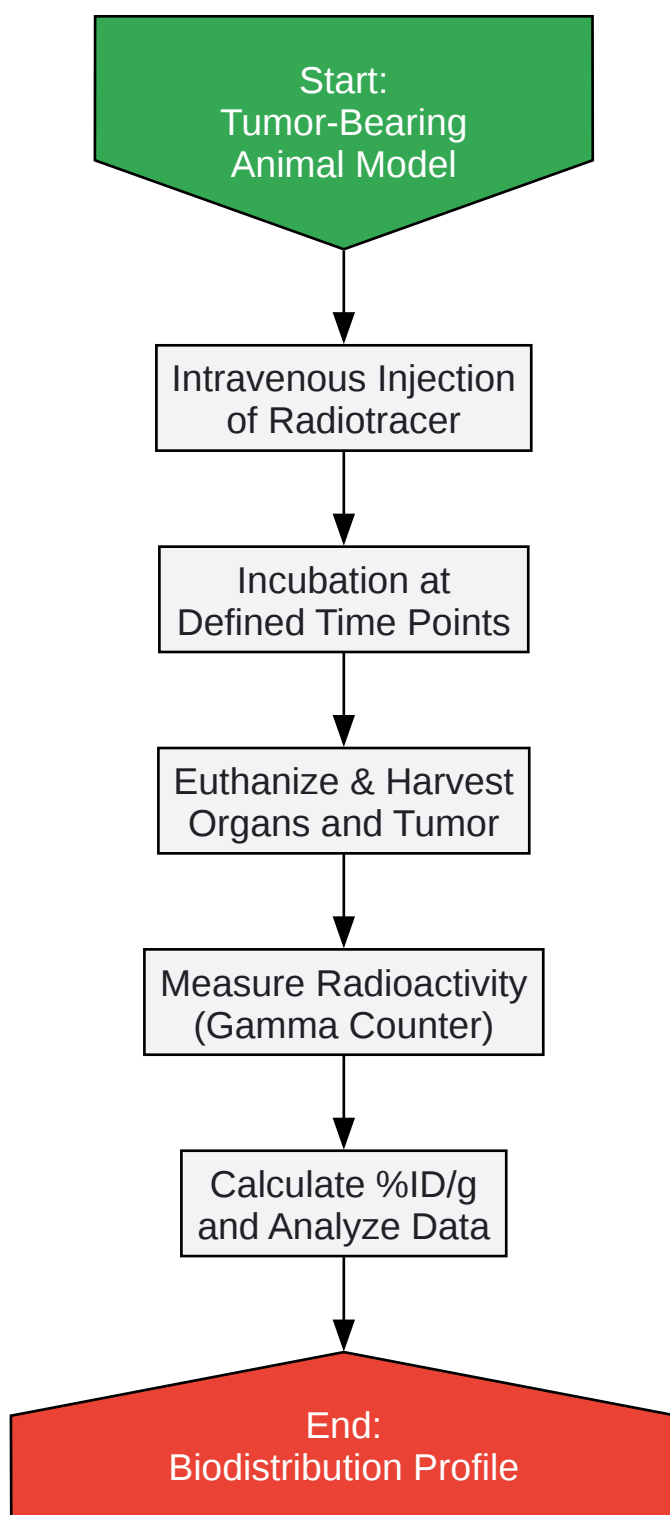
The synthesis of the active radiopharmaceutical involves chelating Lutetium-177 with the **zadavotide gurantetan** precursor. A representative protocol for a similar PSMA ligand is as follows:

- Preparation: A solution of the precursor ligand is prepared (e.g., 1.0 nmol in 10 μ L of dimethylsulfoxide).[\[10\]](#)
- Reaction: The precursor is added to a solution containing 20–50 MBq of $[^{177}\text{Lu}]\text{LuCl}_3$.[\[10\]](#)
- Incubation: The reaction mixture is heated to facilitate the chelation process.
- Quality Control: After incubation, the final product is analyzed using techniques like HPLC to determine radiochemical purity and ensure that the Lutetium-177 is stably incorporated into the chelator.

In Vivo Biodistribution Workflow

This protocol is used to determine how the radiopharmaceutical is distributed throughout the body in an animal model.

- Animal Model: Tumor-bearing mice (e.g., with LNCaP or 22Rv1 human prostate cancer xenografts) are used.[\[8\]](#)[\[9\]](#)
- Administration: A known quantity of the radiopharmaceutical (e.g., 1 MBq) is injected intravenously into each animal.[\[8\]](#)
- Time Points: Groups of animals are euthanized at various time points post-injection (e.g., 1, 4, 24, 48, 168 hours).[\[8\]](#)
- Tissue Harvesting: Key organs (kidneys, liver, spleen, etc.) and the tumor are harvested, weighed, and placed in counting tubes.[\[8\]](#)
- Radioactivity Measurement: The radioactivity in each sample is measured using a gamma counter.
- Data Analysis: The results are typically expressed as a percentage of the injected dose per gram of tissue (%ID/g), allowing for comparison of uptake across different tissues and time points.



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Caption: Standard experimental workflow for an *in vivo* biodistribution study.

Clinical Administration and Monitoring Protocol

In human clinical trials, the administration and monitoring follow a strict protocol to ensure patient safety and to gather efficacy data.

- **Patient Screening:** Eligibility is confirmed through a review of medical history, blood tests (for white blood cells, platelets, hemoglobin, and kidney function), and imaging (e.g., PSMA PET/CT scan) to confirm PSMA-positive disease.[2][11]
- **Administration:** The drug is administered as an intravenous infusion.[1] Dosing and the number of cycles can vary depending on the trial protocol, but cycles often last 6-8 weeks.[1]
- **Monitoring:** Patients are continuously monitored for safety and side effects. This includes regular blood tests to check for myelosuppression and questionnaires to assess quality of life.[1][11]
- **Efficacy Assessment:** Treatment response is evaluated by monitoring PSA (prostate-specific antigen) levels in the blood and through follow-up imaging scans to assess tumor size.[2][11]

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